

Application Notes and Protocols: Preparing a Working Solution of MitoTracker Red FM

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Compound of Interest

Compound Name: *FM-red*

Cat. No.: *B11928510*

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These application notes provide a detailed protocol for the preparation of a working solution of MitoTracker Red FM from a stock solution. MitoTracker Red FM is a red-fluorescent dye that selectively stains mitochondria in live cells. Its accumulation is dependent on membrane potential, making it a valuable tool for assessing mitochondrial health and function.

Data Presentation

The following table summarizes the key quantitative data for the preparation and use of MitoTracker Red FM.

Parameter	Value	Notes
Stock Solution Concentration	1 mM	Prepared in anhydrous DMSO.
Recommended Working Concentration	25 - 500 nM	Optimal concentration may vary by cell type and experimental conditions. [1] [2]
Incubation Time	15 - 45 minutes	Time may be adjusted based on cell type and experimental goals. [1]
Excitation Maximum	~581 nm	
Emission Maximum	~644 nm	
Storage of Stock Solution	-20°C, desiccated and protected from light	Avoid repeated freeze-thaw cycles. [1]

Experimental Protocols

Preparation of 1 mM Stock Solution

Materials:

- MitoTracker Red FM (lyophilized powder)
- Anhydrous dimethyl sulfoxide (DMSO)
- Microcentrifuge tubes
- Pipettes and sterile pipette tips

Protocol:

- Bring the vial of lyophilized MitoTracker Red FM powder and the anhydrous DMSO to room temperature before opening to prevent moisture condensation.
- To prepare a 1 mM stock solution, reconstitute the 50 µg of MitoTracker Red FM in 94 µl of anhydrous DMSO.[\[3\]](#)

- Vortex the solution briefly to ensure the powder is fully dissolved.
- Aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the stock solution aliquots at -20°C, protected from light. When stored properly, the stock solution in DMSO is stable for up to one month.

Preparation of Working Solution

Materials:

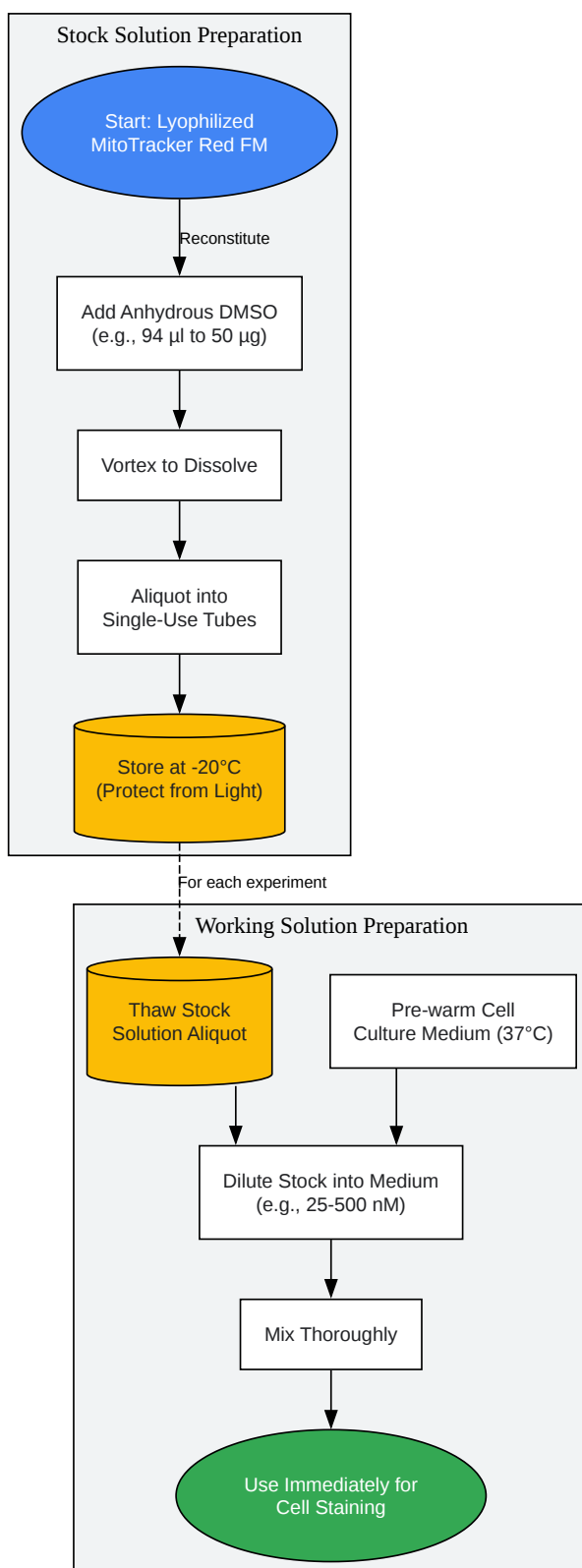
- 1 mM MitoTracker Red FM stock solution
- Pre-warmed (37°C) appropriate buffer or cell culture medium (e.g., serum-free medium, PBS)
- Sterile tubes
- Pipettes and sterile pipette tips

Protocol:

- Thaw an aliquot of the 1 mM MitoTracker Red FM stock solution at room temperature, protected from light.
- Determine the desired final working concentration. A typical starting range is 100-200 nM. The optimal concentration should be determined experimentally for each cell type and application.
- Dilute the 1 mM stock solution into pre-warmed cell culture medium or buffer to achieve the desired working concentration. For example, to prepare 1 mL of a 200 nM working solution, add 0.2 µL of the 1 mM stock solution to 999.8 µL of the medium.
- Mix the working solution thoroughly by gentle pipetting or vortexing.
- The working solution should be prepared fresh for each experiment and used immediately. Do not store the diluted working solution.

Mandatory Visualization

The following diagram illustrates the workflow for preparing a working solution of MitoTracker Red FM from a stock solution.



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Caption: Workflow for preparing MitoTracker Red FM working solution.

Quality Control and Best Practices

- **Avoid Light Exposure:** MitoTracker Red FM is light-sensitive. All steps should be performed with minimal light exposure to prevent photobleaching.
- **Anhydrous DMSO:** Use high-quality, anhydrous DMSO to prepare the stock solution to prevent hydrolysis of the dye.
- **Optimize Concentration:** The optimal working concentration can vary between cell lines and experimental conditions. It is recommended to perform a concentration titration to determine the lowest effective concentration that provides sufficient signal without causing cellular toxicity.
- **Cell Health:** Ensure cells are healthy and actively growing before staining, as the dye's accumulation is dependent on mitochondrial membrane potential.
- **Controls:** Include appropriate controls in your experiments, such as unstained cells and cells treated with a mitochondrial membrane potential disruptor (e.g., CCCP) to confirm the specificity of the staining.
- **Fixation:** Note that the fluorescence of MitoTracker Red FM may be compromised by aldehyde-based fixation. If fixation is required, protocols should be optimized, and the signal should be carefully validated. MitoTracker Deep Red FM is often recommended as a more fixable alternative.

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References

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